

4,4-Dimethyl-1-pentanol molecular formula and weight

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Compound of Interest

Compound Name: 4,4-Dimethyl-1-pentanol

Cat. No.: B1294636

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An In-depth Technical Guide on 4,4-Dimethyl-1-pentanol

This guide provides an overview of the fundamental molecular properties of **4,4-Dimethyl-1-pentanol**, a compound of interest for researchers, scientists, and professionals in drug development.

Molecular Properties

4,4-Dimethyl-1-pentanol is an organic compound with a straight-chain pentanol structure substituted with two methyl groups at the fourth carbon.

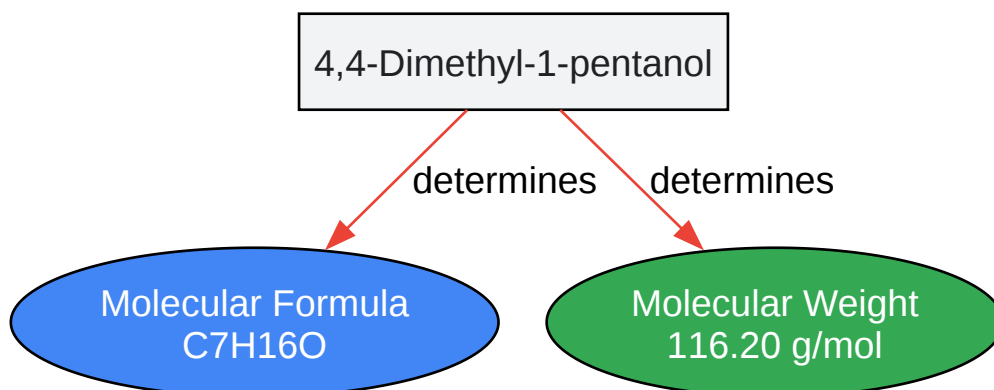
Core Data

The fundamental molecular characteristics of **4,4-Dimethyl-1-pentanol** are summarized in the table below.

Property	Value
Molecular Formula	C ₇ H ₁₆ O [1] [2] [3] [4]
Molecular Weight	116.20 g/mol [1] [2] [4]

Logical Relationship of Chemical Information

The following diagram illustrates the connection between the chemical name, its structure, and its fundamental molecular properties.



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Caption: Relationship between chemical name and molecular properties.

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